

What is L-Asparagine-15N2,d8 used for in research?

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An In-Depth Technical Guide to the Research Applications of L-Asparagine-15N2,d8

For researchers, scientists, and drug development professionals, stable isotope-labeled compounds are indispensable tools for achieving accuracy and depth in experimental analysis. **L-Asparagine-15N2,d8** is a heavy-labeled variant of the non-essential amino acid L-Asparagine. In this molecule, both nitrogen atoms are replaced with the stable heavy isotope ¹⁵N, and specific hydrogen atoms are substituted with deuterium (d). This labeling renders the molecule chemically identical to its natural counterpart but significantly heavier, allowing it to be distinguished and quantified by mass spectrometry (MS) and nuclear magnetic resonance (NMR).

This guide details the core applications of **L-Asparagine-15N2,d8**, providing insights into its use as an internal standard for precise quantification, as a tracer for metabolic pathway analysis, and its role in clinical research, particularly in oncology.

Core Applications in Research

The primary utility of **L-Asparagine-15N2,d8** stems from its distinct mass signature, making it an invaluable tool in a range of analytical techniques.

Quantitative Analysis: The Internal Standard

In quantitative proteomics and metabolomics, precise measurement of endogenous molecules is critical. **L-Asparagine-15N2,d8** serves as an ideal internal standard for the accurate



quantification of natural L-Asparagine in complex biological matrices like plasma, serum, and cell lysates.[1] The methodology, known as isotope dilution mass spectrometry, involves adding a known quantity of the heavy-labeled standard to a sample. The ratio of the endogenous (light) L-Asparagine to the spiked (heavy) standard is then measured by MS. Because the standard and analyte behave identically during sample preparation and analysis, this method corrects for sample loss and variations in instrument response, ensuring highly accurate quantification.[2]

This application is particularly crucial in the therapeutic monitoring of L-asparaginase, an enzyme drug used to treat acute lymphoblastic leukemia (ALL).[1][3] L-asparaginase works by depleting circulating L-Asparagine, thereby starving leukemic cells that cannot synthesize this amino acid.[1] Monitoring the levels of endogenous L-Asparagine in patients is essential for optimizing drug dosage and efficacy, and **L-Asparagine-15N2,d8** provides the necessary precision for these clinical assays.

Metabolic Tracing and Flux Analysis

Understanding the flow of molecules through metabolic pathways is fundamental to systems biology. **L-Asparagine-15N2,d8** is used as a tracer to track the metabolic fate of asparagine in vitro and in vivo. Researchers introduce the labeled asparagine into a biological system (e.g., cell culture) and use mass spectrometry to follow the incorporation of the heavy isotopes into downstream metabolites and macromolecules, such as proteins.

This technique, often referred to as Stable Isotope-Resolved Metabolomics (SIRM), provides unparalleled insights into:

- Protein Synthesis: Measuring the rate of incorporation of labeled asparagine into newly synthesized proteins.
- Metabolic Rewiring: Observing how cancer cells or other diseased cells alter their metabolic pathways in response to stress or treatment.
- Anaplerosis: Tracking how asparagine contributes to replenishing intermediates in central carbon metabolism, such as the TCA cycle.

By tracing the journey of the ¹⁵N and deuterium atoms, researchers can elucidate complex metabolic networks and identify potential targets for therapeutic intervention.



Quantitative Data Summary

The following tables summarize key specifications for **L-Asparagine-15N2,d8** and representative validation data from quantitative assays using similar labeled standards.

Table 1: Compound Specifications

| Parameter | Value | Reference |
|-------------------|--|-----------|
| Synonyms | L-Asparagine-(amide- ¹⁵ N, amino- ¹⁵ N, 2,3,3,4,4-d5) | N/A |
| Molecular Formula | C ₄ H ₃ D ₅ ¹⁵ N ₂ O ₃ | Derived |
| Isotopic Purity | Typically ≥98 atom % ¹⁵ N; ≥98 atom % D | N/A |

| Chemical Purity | Typically ≥95-98% | N/A |

Table 2: Representative Analytical Method Performance (Data adapted from validated LC-MS/MS methods for L-Asparagine quantification)

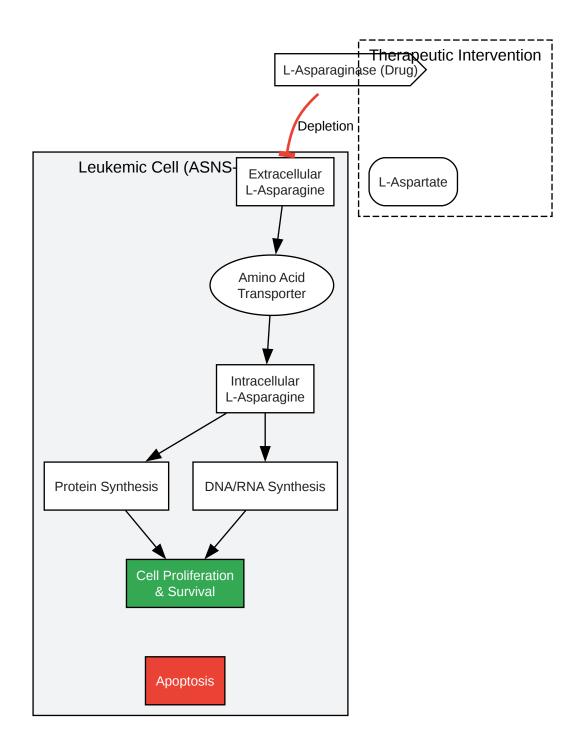
| Parameter | Value | Reference |
|---------------------------|------------------------------|-----------|
| Linear Calibration Range | 2–200 μM (in human serum) | |
| Intra-day Precision (CV%) | 0.28–5.65% | |
| Inter-day Precision (CV%) | 2.17-6.46% | |
| Intra-day Accuracy (%) | 89.85–104.8% | |
| Inter-day Accuracy (%) | 93.98–103.5% | |

| Recovery (%) | 98-100% | |

Mandatory Visualizations



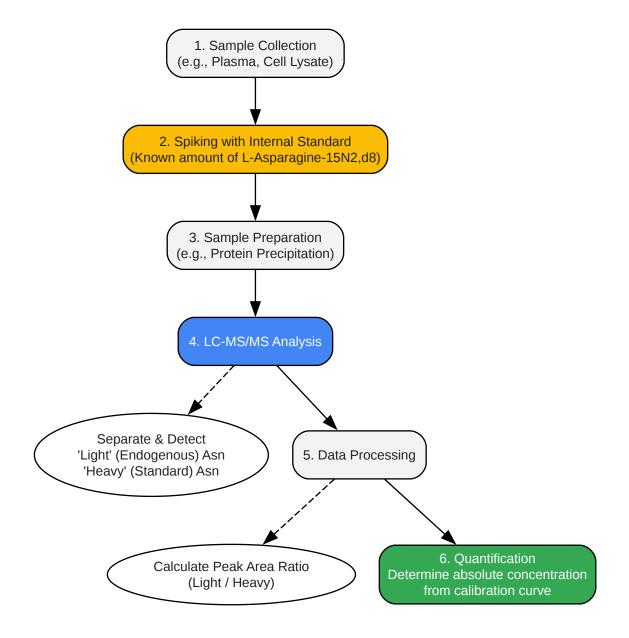
The following diagrams illustrate key concepts and workflows related to the use of **L-Asparagine-15N2,d8**.



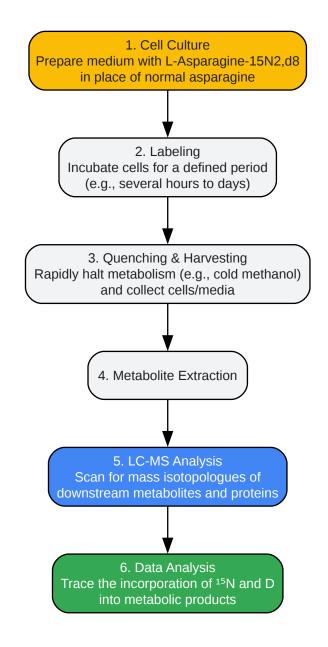
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Caption: L-Asparaginase mechanism in leukemia therapy.









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